CHAPS Hydrate Powder: A Technical Guide to Safe Handling and Application

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Compound of Interest

Compound Name:	*CHAPS hydrate*
CAS No.:	*331717-45-4*
Cat. No.:	*B3336620*

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Abstract

CHAPS (3-[(3-Cholamidopropyl)dimethylammonio]-1-propanesulfonate) hydrate is a zwitterionic detergent widely employed in biochemical and life sciences research for its ability to solubilize membrane proteins while preserving their native state and function. This technical guide provides a comprehensive overview of the safety precautions and handling guidelines for **CHAPS hydrate** powder. It is intended to equip researchers, scientists, and drug development professionals with the necessary knowledge to mitigate risks and ensure a safe laboratory environment. This document details hazard identification, first-aid procedures, fire-fighting measures, accidental release protocols, and proper handling and storage. It also outlines the required personal protective equipment (PPE) and provides a generalized experimental protocol for the safe use of this reagent.

Hazard Identification and Classification

CHAPS hydrate is classified as harmful if swallowed.[1] While extensive toxicological data is not available, it is known to cause skin and eye irritation, as well as respiratory tract irritation.[2]

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[3] Therefore, appropriate precautions must be taken to avoid exposure.

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Acute toxicity, Oral	4	H302: Harmful if swallowed	GHS07	Warning
Skin corrosion/irritation	2	H315: Causes skin irritation	GHS07	Warning
Serious eye damage/eye irritation	2	H319: Causes serious eye irritation	GHS07	Warning
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation	GHS07	Warning

Toxicological and Physicochemical Properties

A thorough investigation of the chemical, physical, and toxicological properties of **CHAPS hydrate** has not been fully conducted. The available data is summarized below.

Table 2: Toxicological Data Summary

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Toxicological Endpoint	Result
Acute Toxicity (Oral)	Harmful if swallowed.[1]
Acute Toxicity (Dermal)	No data available.[4]
Acute Toxicity (Inhalation)	No data available.[4]
Skin Corrosion/Irritation	Causes skin irritation.[2][3]
Serious Eye Damage/Irritation	Causes serious eye irritation.[2][3]
Respiratory or Skin Sensitization	No data available.[4]
Germ Cell Mutagenicity	No data available.[4]
Carcinogenicity	Not classified as a carcinogen by IARC, NTP, ACGIH, or OSHA.[3]
Reproductive Toxicity	No data available.[4]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation.[2][3]
Specific Target Organ Toxicity (Repeated Exposure)	No data available.[4]
Aspiration Hazard	No data available.

Table 3: Physical and Chemical Properties

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Property	Value
Molecular Formula	$C_{32}H_{58}N_2O_7S \cdot xH_2O$
Molecular Weight	614.88 g/mol (anhydrous basis)[1][5][6]
Appearance	White crystalline powder[5][7]
Melting Point	156 - 158 °C (decomposes)[5][7]
Solubility in Water	50 mg/mL at 20 °C[1][5][6][7]
Density	1.01 g/mL at 20 °C[5][7]
Critical Micelle Concentration (CMC)	6-10 mM[7][8]
Odor	Odorless[9]
pH	6 (100g/L in H_2O)

Experimental Protocols: Safe Handling of CHAPS Hydrate Powder

The following is a generalized protocol for the safe handling and use of **CHAPS hydrate** powder in a laboratory setting.

3.1. Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: All handling of solid CHAPS and preparation of solutions should be conducted in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of dust.[7]
- Eye and Face Protection: Wear safety glasses with side shields or chemical splash goggles conforming to OSHA's 29 CFR 1910.133 or European Standard EN166.[7]
- Skin Protection:
  - Gloves: Wear chemical-resistant, impervious gloves (nitrile gloves are a suitable choice for incidental contact).[7] Always inspect gloves for tears or punctures before use.

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- Lab Coat: A standard laboratory coat is required to prevent skin contact.[7]

- Respiratory Protection: If adequate ventilation is not available when handling the solid form, use a NIOSH-approved respirator for dusts.[7]

3.2. Weighing and Solution Preparation

- Don the appropriate PPE as described in section 3.1.
- Perform all weighing operations within a chemical fume hood or a ventilated balance enclosure to prevent dust inhalation.
- To prepare a solution, slowly add the **CHAPS hydrate** powder to the appropriate volume of water or buffer with gentle stirring to dissolve. Avoid vigorous shaking or stirring to prevent foaming.[7]

3.3. Storage

- Store **CHAPS hydrate** powder in a tightly closed container in a dry and well-ventilated place.[3][10]
- Recommended storage is at room temperature.[5] For stock solutions, storage at -20°C or -80°C may be recommended for longer-term stability.[11]

3.4. Spill Response

- Solid Spills: In the event of a solid spill, carefully sweep up the material to avoid creating dust and place it into a suitable, labeled container for disposal.[7]
- Liquid Spills: For liquid spills, absorb the material with an inert absorbent (e.g., sand, vermiculite) and collect it in a sealed container for disposal.[7]

3.5. Disposal

- All CHAPS waste, whether solid, liquid, or contaminated debris, must be treated as hazardous chemical waste.[7]
- Do not pour CHAPS solutions down the drain.[7]

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- Collect all waste in clearly labeled, sealed containers designated for chemical waste and dispose of it according to local, state, and federal regulations.[7]

First-Aid Measures

Table 4: First-Aid Procedures

Exposure Route	First-Aid Measures
If Swallowed	Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth. Immediately make the victim drink water (two glasses at most).
In Case of Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. If skin irritation occurs, get medical advice/attention.[2]
In Case of Eye Contact	Rinse cautiously with water for several minutes. [2] Remove contact lenses, if present and easy to do.[2] Continue rinsing.[2] If eye irritation persists, get medical advice/attention.[2]
If Inhaled	Remove person to fresh air and keep comfortable for breathing.[2] Call a POISON CENTER or doctor/physician if you feel unwell. [2]

Fire-Fighting and Accidental Release Measures

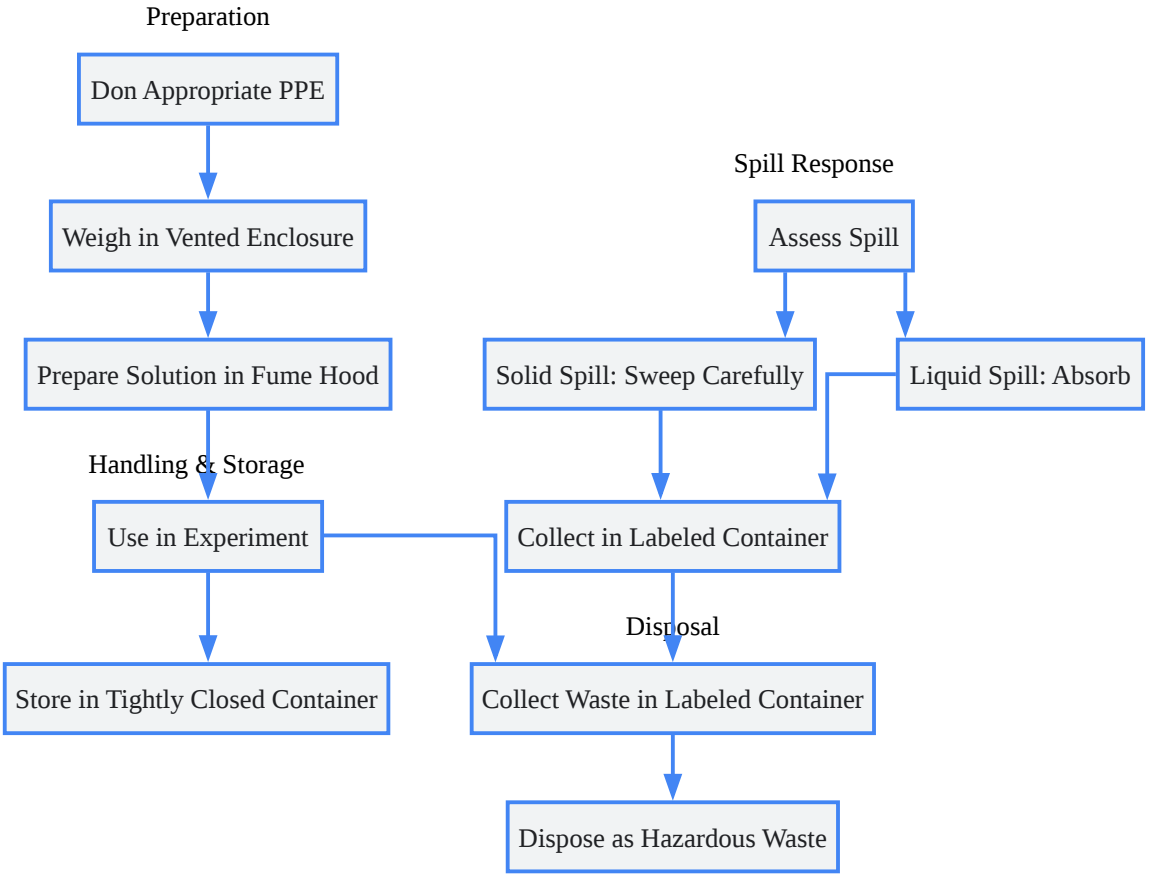
Table 5: Fire-Fighting and Accidental Release Procedures

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Aspect	Procedure
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[10]
Specific Hazards from the Chemical	Combustible. Development of hazardous combustion gases or vapors possible in the event of a fire, including carbon oxides, nitrogen oxides (NOx), and sulfur oxides.
Personal Precautions for Accidental Release	Use personal protective equipment.[3] Avoid dust formation.[3][10] Avoid breathing vapors, mist, or gas.[10] Ensure adequate ventilation.[10] Evacuate personnel to safe areas.[10]
Environmental Precautions	Do not let the product enter drains.
Methods for Containment and Cleaning Up	Cover drains. Collect, bind, and pump off spills. Take up dry. Dispose of properly. Clean up the affected area. Avoid generation of dusts.

Visualizations

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Caption: Safe Handling and Disposal Workflow for **CHAPS Hydrate** Powder.

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Caption: Required PPE for Handling **CHAPS Hydrate** Powder.

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